

# Methyl 2-(benzyloxy)propanoate: Comprehensive Disposal & Handling Guide[1][2]

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## Compound of Interest

Compound Name: Methyl 2-(benzyloxy)propanoate

CAS No.: 53346-03-5

Cat. No.: B2982116

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## Executive Summary & Immediate Action

**Methyl 2-(benzyloxy)propanoate** (CAS: 77287-11-7 for S-isomer; 115458-99-6 for R-isomer) is a chiral ester intermediate used frequently in asymmetric synthesis.[1] While not classified as an "acutely toxic" P-listed waste by the EPA, it presents specific hazards due to its ester functionality and benzyl ether moiety.

Core Disposal Directive:

- Primary Stream: High BTU Organic Waste (Incineration).
- Critical Hazard: As a benzyl ether, this compound possesses a latent risk of peroxide formation upon prolonged storage and air exposure.
- Prohibited: Do NOT dispose of down sink drains or via evaporation.

## Chemical Profile & Hazard Identification

Understanding the molecular behavior is the first step to safe disposal. This compound combines a hydrolyzable ester with an oxidizable ether.

Property	Data	Operational Implication
CAS Number	77287-11-7 (S) / 115458-99-6 (R)	Use for waste manifesting and inventory tracking.[1]
Molecular Formula	C <sub>11</sub> H <sub>14</sub> O <sub>3</sub>	Organic backbone suitable for thermal destruction.[1]
Physical State	Liquid (Viscous)	Requires leak-proof secondary containment.[1]
GHS Classification	Warning (Irritant)	PPE must include nitrile gloves and safety goggles.[1]
Hazard Statements	H302 (Harmful if swallowed) H315 (Skin Irritant) H319 (Eye Irritant)	Spill cleanup requires immediate neutralization of contact risks.[1]
Flash Point	>110°C (Estimated)	Combustible.[1] Classify as "Non-RCRA Regulated" unless mixed with flammable solvents (D001).

## Pre-Disposal: Handling & Segregation Strategy

Expertise Insight: The presence of the benzyloxy group introduces a stability variable. Benzyl ethers are generally stable but can form peroxides over years of storage in non-air-tight containers. Before disposal of old inventory, a peroxide test is a mandatory self-validating safety step.

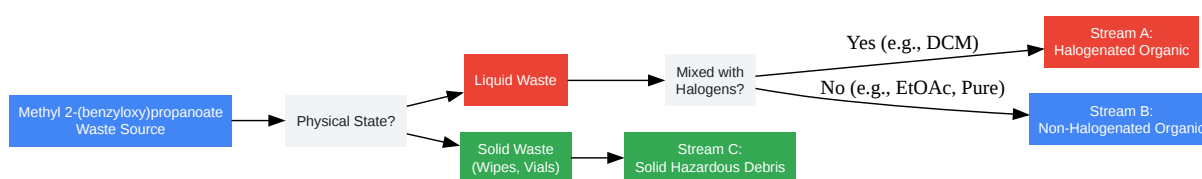
### Protocol A: Peroxide Validation (For Containers >1 Year Old)

- Visual Inspection: Check for crystal formation around the cap (a sign of severe peroxidation). If crystals are present, DO NOT OPEN. Contact EHS immediately.
- Test: If liquid is clear, use a starch-iodide strip.

- Negative:[2] Proceed to Standard Disposal.
- Positive (>100 ppm):[1] Treat with reducing agent (e.g., ferrous sulfate) before adding to waste drum.

## Protocol B: Waste Stream Segregation

Do not mix indiscriminately. Use the following logic to prevent cross-reactivity.



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Figure 1: Waste Stream Segregation Logic. Ensure contrast between halogenated and non-halogenated solvents to meet incinerator specifications.

## Detailed Disposal Procedures

### Scenario 1: Disposal of Pure/Expired Chemical

Applicable for: Old reagent bottles, surplus inventory.[1]

- Container Selection: Use a High-Density Polyethylene (HDPE) or glass container compatible with organic solvents.
- Transfer: Pour the liquid into the container. Do not fill >90% to allow for thermal expansion.
- Labeling: Apply a hazardous waste label.
  - Constituents: "**Methyl 2-(benzyloxy)propanoate, 95%+**"[1]
  - Hazards: Irritant, Combustible.

- **Manifesting:** If the flashpoint is  $>60^{\circ}\text{C}$  ( $140^{\circ}\text{F}$ ), it technically does not meet the RCRA D001 definition. However, best practice dictates managing it as "Non-Regulated Organic Liquid" sent for fuel blending/incineration.

## Scenario 2: Disposal of Reaction Mixtures

Applicable for: Crude reaction mixtures, mother liquors.<sup>[1][3]</sup>

- **Quenching:** Ensure no active reagents (e.g., hydrides, strong acids) remain in the mixture.
- **Solvent Compatibility:**
  - If dissolved in Dichloromethane (DCM): Dispose in Halogenated Waste.
  - If dissolved in Ethyl Acetate/Hexanes: Dispose in Non-Halogenated Waste.
- **pH Check:** Ensure the waste stream is pH 5–9. Strong acids/bases can catalyze the hydrolysis of the ester, potentially heating the waste drum. Neutralize if necessary.

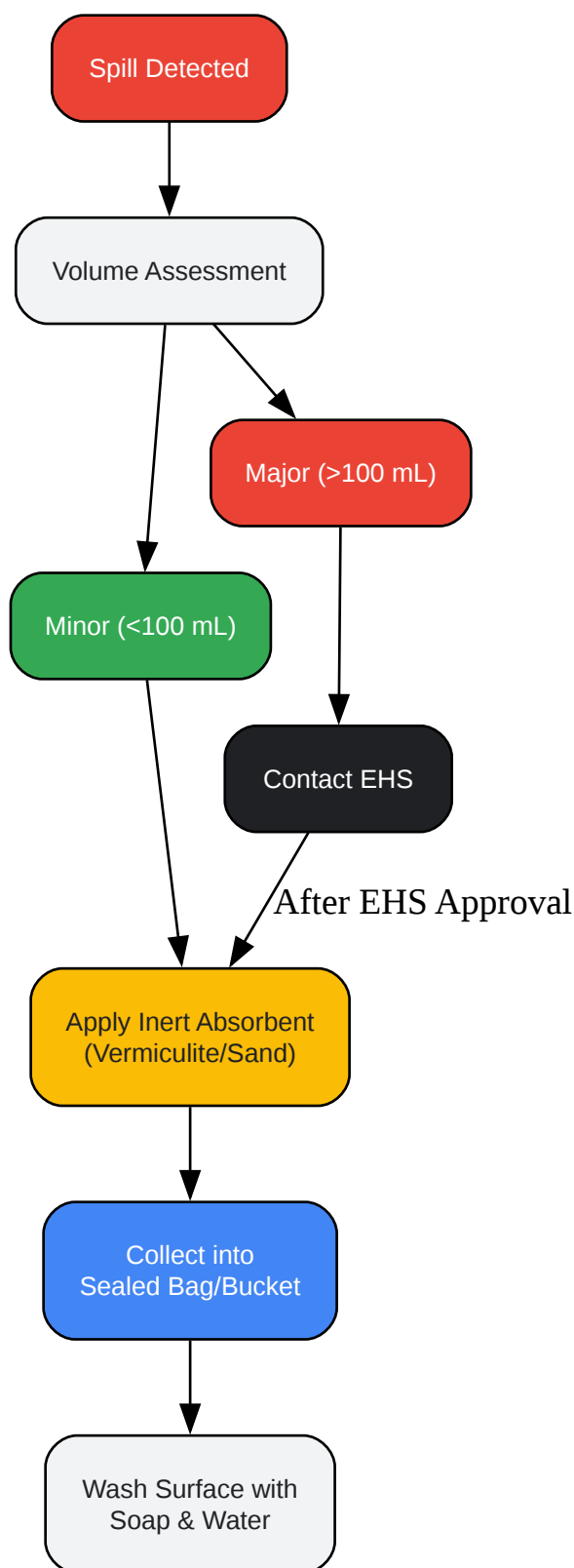
## Emergency Spill Response Protocol

**Trustworthiness:** This protocol relies on the principle of containment followed by neutralization.

**Immediate Actions:**

- **Evacuate:** Clear the immediate area of non-essential personnel.
- **PPE Up:** Don nitrile gloves (double layer recommended), lab coat, and safety goggles.
- **Ventilate:** Open fume hoods or local exhaust.

**Cleanup Workflow:**



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Figure 2: Spill Response Decision Matrix. Prioritize EHS contact for large spills to ensure ventilation adequacy.

## Regulatory Compliance & Codes

- US EPA (RCRA):
  - P-List/U-List: Not listed.
  - Characteristic Waste: Likely D001 (Ignitable) if mixed with flammable solvents. If pure and FP >60°C, it is not D001 but must still be treated as chemical waste.
- European Waste Catalogue (EWC):
  - Code: 07 01 04\* (Other organic solvents, washing liquids and mother liquors).

## References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 12692226, **Methyl 2-(benzyloxy)propanoate**. Retrieved from [[Link](#)][4][1]
- US Environmental Protection Agency (2024). Resource Conservation and Recovery Act (RCRA) Regulations: 40 CFR Part 261. Retrieved from [[Link](#)][1]
- Occupational Safety and Health Administration (OSHA). Hazard Communication Standard: Safety Data Sheets. Retrieved from [[Link](#)][1]

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## Sources

- 1. Waste Code [[rcrainfo.epa.gov](http://rcrainfo.epa.gov)]
- 2. (S)-Methyl 2-(benzyloxy)propanoate [[stage0.myskinrecipes.com](http://stage0.myskinrecipes.com)]
- 3. eCFR :: 40 CFR Part 261 Subpart D -- Lists of Hazardous Wastes [[ecfr.gov](http://ecfr.gov)]

- 4. (R)-methyl 2-(benzyloxy)propanoate | C<sub>11</sub>H<sub>14</sub>O<sub>3</sub> | CID 12692226 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
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